

Introduction: A Bifunctional Monomer for Advanced Material Synthesis

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Compound of Interest

Compound Name: *Dimethyl(4-vinylphenyl)silane*

CAS No.: 4556-72-3

Cat. No.: B1589418

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Dimethyl(4-vinylphenyl)silane (DMVPS), identified by its CAS number 4556-72-3, is a unique organosilane compound that serves as a critical building block in materials science and polymer chemistry.^[1] Its molecular architecture is distinguished by two primary reactive centers: a polymerizable vinyl group and a reactive silicon-hydride (Si-H) bond. This bifunctionality allows for its incorporation into polymeric structures via the vinyl group, while the silane moiety provides a site for subsequent chemical modifications, such as hydrosilylation, or for imparting specific properties like enhanced thermal stability, controlled refractive index, and improved adhesion to inorganic substrates.^[2]

This guide offers a comprehensive overview of the physical and chemical properties of **Dimethyl(4-vinylphenyl)silane**, detailed protocols for its synthesis and characterization, an exploration of its chemical reactivity, and essential guidelines for its safe handling and storage. The content is tailored for researchers and scientists engaged in the development of novel polymers, coatings, and hybrid organic-inorganic materials.

Physicochemical and Spectroscopic Properties

The intrinsic properties of DMVPS dictate its behavior in chemical reactions and its suitability for various applications. These key characteristics are summarized below.

Property	Value	Source(s)
CAS Number	4556-72-3	[3]
Molecular Formula	C ₁₀ H ₁₄ Si	[3]
Molecular Weight	162.3 g/mol	[3]
Boiling Point	46 °C at 0.7 mmHg	[4]
Appearance	Clear Liquid	

Spectroscopic Profile: Confirming Molecular Identity

Spectroscopic analysis is fundamental to verifying the synthesis and purity of DMVPS. The ¹H NMR spectrum provides a definitive fingerprint of its structure.

¹H NMR (400 MHz, CDCl₃):

- δ 7.51 (d, J=8.1 Hz, 2H): Aromatic protons ortho to the silyl group.
- δ 7.41 (d, J=7.9 Hz, 2H): Aromatic protons meta to the silyl group.
- δ 6.72 (dd, J=17.6, 10.9 Hz, 1H): Vinyl proton alpha to the phenyl ring.
- δ 5.79 (dd, J=17.6, 0.9 Hz, 1H): Terminal vinyl proton (trans).
- δ 5.27 (dd, J=10.9, 0.9 Hz, 1H): Terminal vinyl proton (cis).
- δ 4.43 (hept, J=3.7 Hz, 1H): Silicon-hydride (Si-H) proton.
- δ 0.35 (d, J=3.8 Hz, 6H): Protons of the two methyl groups attached to silicon.[3]

The distinct chemical shifts and coupling patterns, particularly the heptet for the Si-H proton coupled to the six methyl protons and the characteristic signals of the vinyl group, provide unequivocal confirmation of the target molecule.[3]

Chemical Reactivity and Applications

The utility of DMVPS stems from its dual reactivity. The vinyl and silyl moieties can be addressed independently or in concert to create complex macromolecular structures.

Core Reactivity Sites

Caption: Dual reactive sites of **Dimethyl(4-vinylphenyl)silane**.

- **Vinyl Group Polymerization:** The vinyl group readily participates in polymerization reactions, including free-radical, anionic, and coordination polymerization. This allows for the creation of homopolymers or its incorporation as a comonomer with other vinyl monomers like styrene or acrylates. The resulting polymers, poly(**dimethyl(4-vinylphenyl)silane**), possess a backbone with pendant silyl groups, which can be used for subsequent cross-linking or functionalization.^[4]
- **Hydrosilylation of the Si-H Bond:** The silicon-hydride bond is a versatile functional group that can undergo hydrosilylation, a reaction where it adds across a double or triple bond, typically catalyzed by platinum-group metals. This enables the grafting of molecules onto the silyl group, providing a powerful method for modifying polymer side chains or creating functional surfaces.

Key Applications

- **Specialty Polymers and Copolymers:** DMVPS is a key monomer for producing silicon-containing polymers with high thermal stability, desirable optical properties, and gas permeability.
- **Coupling Agents and Adhesion Promoters:** As with many organosilanes, DMVPS can act as a bridge between inorganic materials (like glass or silica) and organic polymer matrices, enhancing adhesion and composite material strength.^[2]
- **Organic Electronics:** Its unique structure makes it a candidate for research in advanced materials for organic electronics and ceramics.

Synthesis and Characterization Workflow

The synthesis of high-purity DMVPS is crucial for its successful application. A common and effective laboratory-scale method involves the reaction of a vinylphenyl organometallic reagent

with chlorodimethylsilane.[3][4]

Experimental Protocol: Synthesis of Dimethyl(4-vinylphenyl)silane

This protocol is based on the lithiation of 1-bromo-4-vinylbenzene followed by quenching with chlorodimethylsilane.[3]

Materials:

- 1-bromo-4-vinylbenzene
- n-Butyllithium (n-BuLi) in hexane (e.g., 1.6 M)
- Chlorodimethylsilane
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl)
- Diethyl ether (Et₂O)
- Magnesium sulfate (MgSO₄)
- Pentane
- Standard glassware for air-sensitive reactions (Schlenk line, nitrogen atmosphere)

Procedure:

- Reaction Setup: In a flame-dried 100 mL round-bottom flask under a nitrogen atmosphere, dissolve 1-bromo-4-vinylbenzene (1.83 g, 10.0 mmol) in anhydrous THF (15 mL).
- Lithiation: Cool the solution to -78 °C using a dry ice/acetone bath. Causality: This low temperature is critical to control the exothermic reaction and prevent side reactions associated with the highly reactive n-BuLi.

- **Addition of n-BuLi:** Add n-BuLi (7.5 mL of a 1.6 M solution in hexane) dropwise over 30 minutes. Maintain the temperature at -78 °C.
- **Stirring:** Stir the resulting mixture at -78 °C for 2 hours to ensure complete formation of the vinylphenyllithium intermediate.
- **Silylation:** In a separate flask, prepare a solution of chlorodimethylsilane (1.1 mL, 10.0 mmol) in anhydrous THF (20 mL). Add this solution dropwise to the reaction mixture at -78 °C.
- **Warming and Reaction:** Allow the reaction to slowly warm to room temperature and stir for 8 hours.
- **Quenching:** Quench the reaction by carefully adding saturated aqueous NH₄Cl (5 mL).
Causality: This step safely neutralizes any unreacted organolithium reagent and protonates the alkoxide intermediates.
- **Extraction:** Extract the product with diethyl ether (3 x 15 mL).
- **Washing and Drying:** Wash the combined organic layers with water (20 mL) and then brine (20 mL). Dry the organic phase over anhydrous MgSO₄.
- **Solvent Removal:** Concentrate the solution under reduced pressure to remove the solvent.
- **Purification:** Purify the crude product by silica gel column chromatography using pentane as the eluent to yield the final product.^[3]

Workflow for Synthesis and Verification



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Caption: Step-by-step workflow from synthesis to final product verification.

Safety, Handling, and Storage

As with all organosilane compounds, proper safety protocols are paramount during the handling and storage of **Dimethyl(4-vinylphenyl)silane**.

Handling:

- Ventilation: All handling should be performed in a well-ventilated chemical fume hood to avoid inhalation of vapors.[\[5\]](#)[\[6\]](#)
- Personal Protective Equipment (PPE): Chemical-resistant gloves, safety goggles, and a lab coat are mandatory.[\[5\]](#)[\[7\]](#)
- Moisture Sensitivity: Organosilanes can react with moisture.[\[5\]](#) While DMVPS is relatively stable, prolonged exposure to atmospheric moisture should be avoided to prevent slow hydrolysis of the Si-H bond.
- Spills: Spills should be managed promptly with compatible absorbent materials.[\[7\]](#)

Storage:

- Container: Store in a tightly sealed, properly labeled container, preferably under an inert atmosphere (e.g., nitrogen or argon) to prevent moisture ingress.[\[7\]](#)[\[8\]](#)
- Conditions: The storage area must be a cool, dark, and dry place, away from direct sunlight, heat, and sources of ignition.[\[5\]](#)[\[9\]](#) High temperatures and humidity are detrimental to the stability of silane coupling agents.[\[5\]](#)
- Material Compatibility: Store in corrosion-resistant containers.[\[7\]](#)

Conclusion

Dimethyl(4-vinylphenyl)silane is a versatile and valuable monomer whose utility is derived from its dual-functional nature. The ability to undergo both vinyl polymerization and hydrosilylation reactions provides a broad synthetic platform for developing advanced materials with tailored properties. A thorough understanding of its physicochemical characteristics, coupled with meticulous synthesis and handling protocols, enables researchers to fully harness its potential in creating next-generation polymers, composites, and functional coatings.

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